

An In-depth Technical Guide to Benzenesulfonyl Chloride: Synthesis, Reactivity, and Applications

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Compound of Interest

Compound Name: *Benzenesulfonyl chloride*

CAS No.: 931-59-9

Cat. No.: B3030613

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Executive Summary

Benzenesulfonyl chloride (C_6H_5SOCl) is a highly reactive organosulfur compound that serves as a cornerstone reagent for the introduction of the phenylthio group into organic molecules. Its potent electrophilicity makes it an invaluable tool for researchers, particularly in the fields of organic synthesis and drug development. This guide provides a comprehensive overview of **benzenesulfonyl chloride**, including its fundamental chemical properties, established synthesis protocols, key reactive pathways, and significant applications. The information presented herein is intended to equip researchers, scientists, and drug development professionals with the technical knowledge required for the effective and safe utilization of this versatile reagent.

Chemical Identity and Physicochemical Properties

Benzenesulfonyl chloride is characterized by a sulfur atom bonded to both a phenyl group and a chlorine atom. This arrangement renders the sulfur atom highly electrophilic and susceptible to attack by a wide range of nucleophiles.

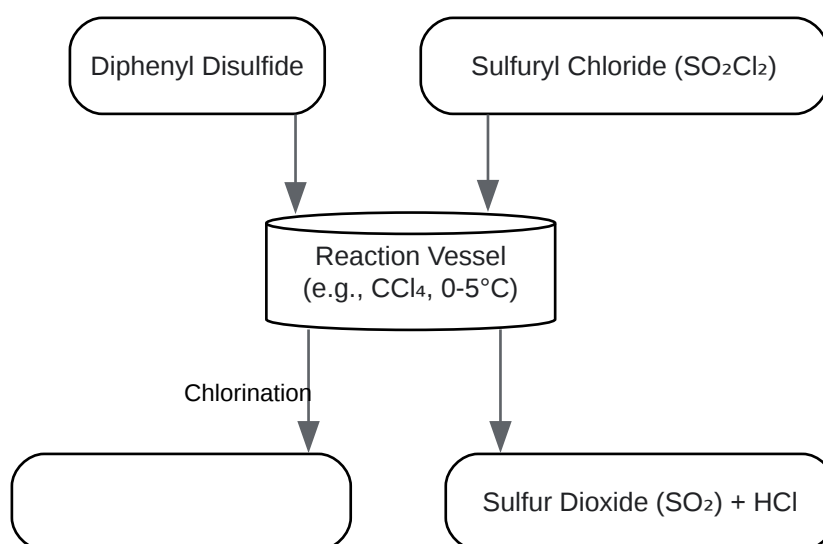
Property	Value	Source(s)
Molecular Formula	C ₆ H ₅ ClS	[1]
Molecular Weight	144.62 g/mol	[1][2]
CAS Number	931-59-9	[1][2]
Appearance	Red liquid	[2]
IUPAC Name	Phenyl thiohypochlorite	[1]

Synthesis Methodologies

The preparation of **benzenesulfenyl chloride** can be achieved through several synthetic routes, most commonly involving the chlorination of either diphenyl disulfide or thiophenol. The choice of precursor is often dictated by the starting material's handling characteristics and the desired purity of the final product.

Synthesis from Diphenyl Disulfide

The reaction of diphenyl disulfide with a chlorinating agent, such as sulfuryl chloride (SO₂Cl₂), is a frequently employed method for producing **benzenesulfenyl chloride**.^[2] This route is often favored due to the solid and less volatile nature of diphenyl disulfide, which simplifies handling.^[2]



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Caption: Synthesis of **Benzenesulfenyl Chloride** from Diphenyl Disulfide.

Experimental Protocol: Synthesis from Diphenyl Disulfide

Disclaimer: This protocol is for informational purposes only and should be performed by trained professionals in a well-ventilated fume hood with appropriate personal protective equipment.

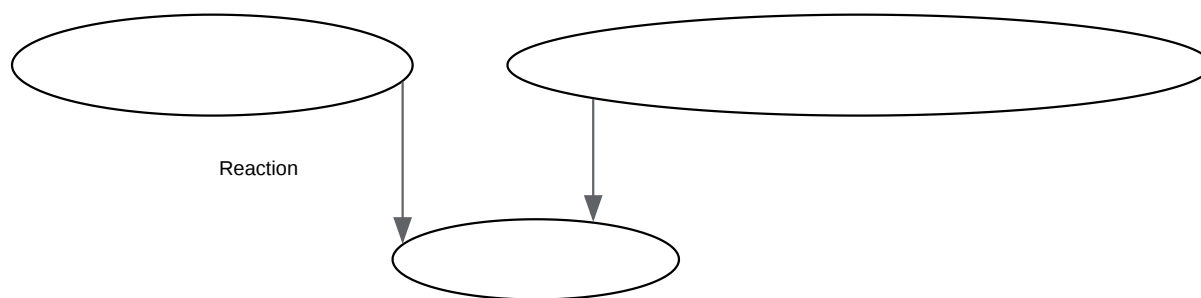
- **Preparation:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve diphenyl disulfide in a suitable inert solvent (e.g., carbon tetrachloride).
- **Cooling:** Cool the solution to 0-5°C using an ice bath. Strict temperature control is crucial for achieving high purity.[2]
- **Addition of Chlorinating Agent:** Slowly add a stoichiometric amount of sulfuryl chloride dropwise to the cooled solution while stirring.
- **Reaction:** Allow the reaction to proceed at 0-5°C until completion. The reaction progress can be monitored by observing the color change of the solution.
- **Work-up (if isolating):** For applications requiring the isolated product, the solvent can be removed under reduced pressure. The resulting red liquid is **benzenesulfenyl chloride**. However, due to its reactivity and potential for decomposition, it is often generated and used in situ.[2]

Synthesis from Thiophenol

An alternative synthesis involves the direct chlorination of thiophenol using reagents like chlorine (Cl₂) or sulfuryl chloride.[2] While this method is also effective, the volatility and strong odor of thiophenol can make it a less desirable starting material.

Core Reactivity and Mechanistic Insights

The primary significance of **benzenesulfenyl chloride** in organic synthesis stems from its potent electrophilicity. The sulfur atom, bonded to the electronegative chlorine, readily accepts electrons from various nucleophiles, facilitating the formation of new carbon-sulfur and heteroatom-sulfur bonds.[2]



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Caption: General Reactivity of **Benzenesulfonyl Chloride** with Nucleophiles.

Electrophilic Addition to Alkenes and Alkynes

Benzenesulfonyl chloride readily adds across carbon-carbon double and triple bonds. This reaction is a fundamental method for the functionalization of unsaturated hydrocarbons.[2] The reaction typically proceeds through a cyclic thiiranium (or episulfonium) ion intermediate, which is then opened by the nucleophilic attack of the chloride ion.[2]

Reactions with Carbon Nucleophiles

Enolates and enol ethers react with **benzenesulfonyl chloride** to form α -phenylthio carbonyl compounds. These products are valuable synthetic intermediates that can undergo further transformations, such as oxidation to sulfoxides, which can then be eliminated to form α,β -unsaturated carbonyl compounds.[2]

Reactions with Heteroatom Nucleophiles

Benzenesulfonyl chloride reacts with a variety of heteroatom nucleophiles:

- Amines: form sulfenamides.
- Alcohols: form sulfenate esters.
- Thiols: form disulfides.[2]

These reactions are crucial for the synthesis of diverse sulfur-containing functional groups.[2]

Applications in Research and Drug Development

The ability of **benzenesulfenyl chloride** to facilitate the formation of carbon-sulfur bonds makes it a vital reagent in the synthesis of complex organic molecules, many of which have applications in medicinal chemistry and materials science.

- **Synthesis of Biologically Active Molecules:** Carbon-sulfur bonds are integral to the structure of numerous biologically active compounds. **Benzenesulfenyl chloride** provides a direct route to introduce the phenylthio moiety, which can be a key pharmacophore or a handle for further functionalization.
- **Construction of Polyfunctional Molecules:** The addition of **benzenesulfenyl chloride** to unsaturated systems, such as propargyl chlorides, can be achieved with high regio- and stereospecificity.[2] The resulting vinyl sulfides are versatile intermediates for the synthesis of polyfunctional vinylic thioethers.[2]
- **Asymmetric Sulfenylation:** A significant area of current research is the development of catalytic methods for the enantioselective addition of the phenylthio group to various substrates. This is of paramount importance for the synthesis of chiral pharmaceuticals and agrochemicals.[2]
- **C-H Functionalization:** Researchers are exploring the use of **benzenesulfenyl chloride** in transition-metal-catalyzed C-H functionalization reactions, which would provide a highly efficient method for the direct formation of C-S bonds.[2]

Safety, Handling, and Storage

Benzenesulfenyl chloride is a reactive and hazardous chemical that requires careful handling.

- **Hazards:** It is known to cause skin and eye irritation and may cause respiratory irritation.[3]
- **Personal Protective Equipment (PPE):** Always handle **benzenesulfenyl chloride** in a well-ventilated fume hood. Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[3]
- **Handling:** Avoid breathing mists or vapors. Avoid contact with skin and eyes.[3]

- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed container.[3] Keep away from sources of ignition.[3]
- Disposal: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[3]

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